

safe handling and disposal procedures for trihexyl benzene-1,2,4-tricarboxylate

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | Trihexyl benzene-1,2,4-tricarboxylate |
| Cat. No.: | B072957 |

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Application Notes and Protocols for Trihexyl Benzene-1,2,4-tricarboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **trihexyl benzene-1,2,4-tricarboxylate** (CAS No. 1528-49-0). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive guide for laboratory personnel.

Chemical Identification and Properties

Trihexyl benzene-1,2,4-tricarboxylate is a triester of trimellitic acid and hexanol. It is primarily used as a plasticizer in various polymer formulations.^[1] While it is structurally related to other trimellitates like Tris(2-ethylhexyl) benzene-1,2,4-tricarboxylate (TOTM), it is a distinct chemical entity with its own specific properties and safety considerations.

Table 1: Physical and Chemical Properties of **Trihexyl Benzene-1,2,4-tricarboxylate**

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 1528-49-0 | [2] [3] |
| Molecular Formula | C ₂₇ H ₄₂ O ₆ | [2] [4] |
| Molecular Weight | 462.62 g/mol | [4] [5] |
| Appearance | Clear, slightly yellow liquid | [5] |
| Melting Point | -46 °C | [5] |
| Boiling Point | 260-262 °C @ 4 mmHg | [5] |
| Flash Point | 268 °C | [4] [5] |
| Density | 1.015 g/cm ³ | [5] |
| Water Solubility | 33.3 ng/L at 25°C | [5] |
| LogP | 8.87 | [5] |

Hazard Identification and Toxicity Data

Based on available data, **trihexyl benzene-1,2,4-tricarboxylate** is generally considered to have a low hazard profile. The majority of suppliers (78 out of 80) report that this chemical does not meet the criteria for GHS hazard classification.[\[2\]](#) However, one safety data sheet suggests it may cause long-lasting harmful effects to aquatic life.[\[6\]](#)

Table 2: Acute Toxicity Data for **Trihexyl Benzene-1,2,4-tricarboxylate**

| Endpoint | Species | Route | Value | Source |
|----------|---------|--------|---------------|---------------------|
| LD50 | Rabbit | Dermal | > 2 mL/kg | [4] |
| LD50 | - | Oral | Not available | [4] |

Table 3: Ecotoxicity Data for **Trihexyl Benzene-1,2,4-tricarboxylate**

| Endpoint | Species | Duration | Value | Source |
|----------------|---------|----------|---|--------|
| Aquatic Hazard | - | - | May cause long lasting harmful effects to aquatic life (H413) | [6] |

Note: Specific quantitative ecotoxicity data (e.g., LC50) for **trihexyl benzene-1,2,4-tricarboxylate** is limited. The provided hazard statement is based on a single source and should be considered in risk assessment.

For a related compound, Tris(2-ethylhexyl) benzene-1,2,4-tricarboxylate (TOTM, CAS 3319-31-1), extensive toxicity and ecotoxicity testing has been conducted. This data indicates low acute toxicity (oral LD50 in rats >2000 mg/kg) and low toxicity to aquatic organisms.[7] While this information can be informative, it is crucial to remember that it does not directly apply to **trihexyl benzene-1,2,4-tricarboxylate**.

Safe Handling Protocols

Engineering Controls

- Work in a well-ventilated area.[6] Local exhaust ventilation is recommended to minimize exposure to mists or vapors.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[4] Lab coats or other protective clothing should be worn to prevent skin contact.[4]
- Respiratory Protection: If ventilation is inadequate or if mists are generated, use a NIOSH-approved respirator.[4]

Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[4][6]

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.

Spill and Emergency Procedures

Spill Response

- Evacuate personnel from the spill area.[\[6\]](#)
- Wear appropriate PPE as described in section 3.2.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[6\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation develops.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)

Storage and Disposal

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

- Keep containers tightly closed when not in use.[4]

Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Do not allow the material to enter drains or waterways.[6]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Experimental Protocols: Reproductive/Developmental Toxicity Screening

While specific experimental data for **trihexyl benzene-1,2,4-tricarboxylate** is not readily available, a relevant protocol for assessing the potential reproductive and developmental toxicity of similar compounds is the OECD Test Guideline 421: Reproduction/Developmental Toxicity Screening Test. A summary of this protocol is provided below. For the related compound TOTM, this test showed no adverse effects on female reproduction or offspring development at doses up to 1000 mg/kg bw/day.[7]

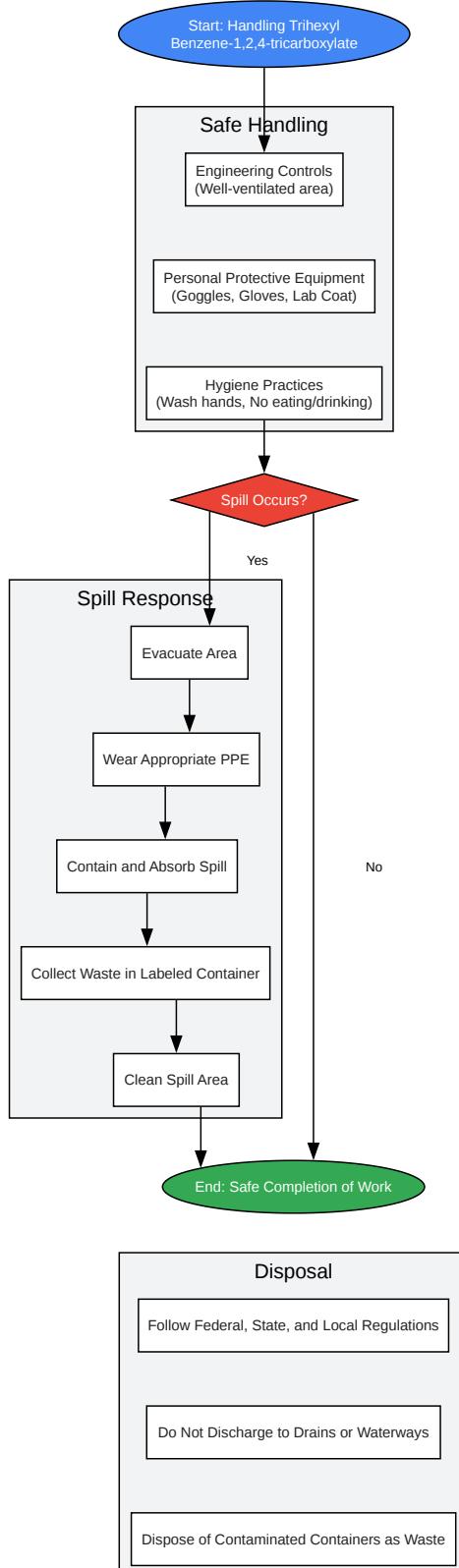
Objective: To provide general information on the potential effects of a substance on male and female reproductive performance, including gonadal function, mating behavior, conception, and early-stage development of offspring.

Methodology Summary:

- **Test Animals:** Typically rats.
- **Administration:** The test substance is administered daily, usually via oral gavage, at three different dose levels to groups of male and female animals. A control group receives the vehicle only.
- **Dosing Period:** Males are dosed for a minimum of four weeks (two weeks prior to mating, during mating, and two weeks post-mating). Females are dosed throughout the study (approximately 54 days).

- Mating: Animals are paired for mating.
- Observations: Daily clinical observations, body weight, and food consumption are recorded. Females are monitored for pregnancy and parturition.
- Litter Assessment: The number of pups, their survival, sex, and body weights are recorded.
- Necropsy: All adult animals are euthanized and subjected to a gross necropsy. Reproductive organs are weighed and preserved for histopathological examination.

Diagrams

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Caption: Workflow for the safe handling and disposal of **trihexyl benzene-1,2,4-tricarboxylate**.

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